

Personal protective equipment for handling Vanillyl Butyl Ether

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Compound of Interest

Compound Name: Vanillyl Butyl Ether

Cat. No.: B123786

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Essential Safety and Handling Guide for Vanillyl Butyl Ether

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Vanillyl Butyl Ether** (VBE) in a research and development environment. Adherence to these guidelines is crucial for ensuring the safety of laboratory personnel and minimizing environmental impact.

Personal Protective Equipment (PPE)

When handling **Vanillyl Butyl Ether**, it is imperative to use appropriate personal protective equipment to prevent skin and eye contact, inhalation, and ingestion.^{[1][2][3]} The recommended PPE includes:

- **Eye and Face Protection:** Safety glasses with side shields are required.^[1] For tasks with a higher risk of splashing, chemical safety goggles or a face shield should be used.^[3] An eyewash station should be readily accessible.^{[4][5]}
- **Hand Protection:** Chemical-resistant gloves are mandatory.^{[1][4][5]} Always inspect gloves for any signs of degradation or puncture before use and replace them immediately if damaged.^[1] The specific glove material should be chosen based on the manufacturer's recommendations and the breakthrough time for VBE.

- **Skin and Body Protection:** A lab coat or other protective clothing that covers the entire foot is necessary.[1] For situations with a high risk of skin exposure, a chemical-resistant suit and boots may be required.[1]
- **Respiratory Protection:** In case of insufficient ventilation or when dealing with aerosols or vapors, a suitable respirator with an A2-P2 filter is recommended.[1]

Quantitative Data for Vanillyl Butyl Ether

The following table summarizes key quantitative data for **Vanillyl Butyl Ether**, essential for safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₈ O ₃	[4][5]
Molecular Weight	210.27 g/mol	[4][5]
Appearance	Colorless to yellowish liquid	[2][6]
Odor	Vanilla-like, slightly acidic	[2]
Boiling Point	255 - 265 °C at 98.3 kPa	[6]
Melting/Freezing Point	< -40 °C	[6]
Flash Point	114.9 °C at 1013 mBar	[6]
Auto-ignition Temperature	300 °C at 975 mBar	[6]
Relative Density	1.052 - 1.072 g/cm ³ at 20 °C	[2][6]
Water Solubility	1.79 g/L at 20 °C	[6]
Vapor Pressure	< 20 mBar at 25 °C	[6]

Handling and Storage Procedures

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhaling vapors or mists.[4][5][6]

- Avoid contact with skin, eyes, and clothing.[1][2]
- Do not eat, drink, or smoke in the laboratory.[1][2]
- Wash hands thoroughly after handling the substance.[2][3]

Storage:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[2][4][5][6][7]
- Keep away from heat, sparks, open flames, and direct sunlight.[4][5]
- Store away from incompatible materials such as strong acids, strong alkalis, and strong oxidizing/reducing agents.[4][5]

Spill Response Protocol

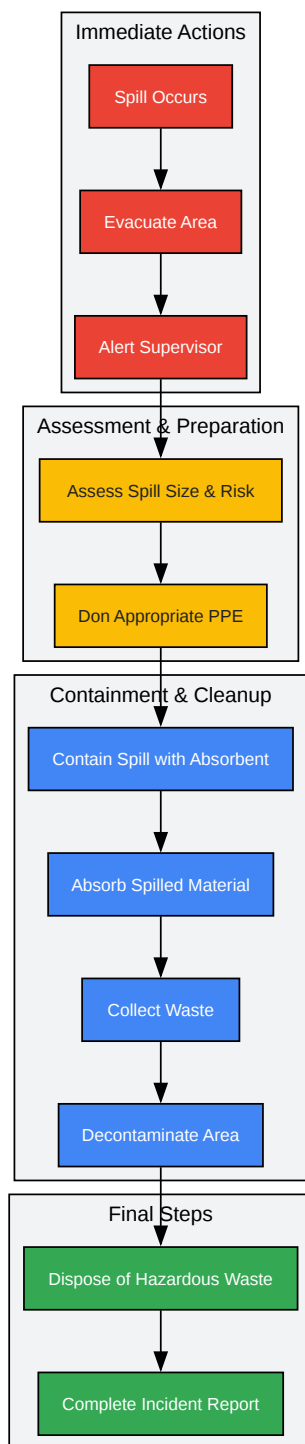
In the event of a **Vanillyl Butyl Ether** spill, follow these steps to ensure a safe and effective cleanup:

- Evacuate and Isolate: Immediately evacuate non-essential personnel from the spill area and restrict access.[4][5][8]
- Ventilate: Ensure adequate ventilation to disperse any vapors.[2][4][5]
- Don PPE: Put on the appropriate personal protective equipment as outlined above.[4][5][8]
- Contain the Spill: If it is safe to do so, prevent the spill from spreading by using inert absorbent materials such as diatomite or universal binders to create a dike around the spill. [2][4][5][8][9] Do not allow the chemical to enter drains or waterways.[2][4][5][7]
- Absorb the Spill: Cover the spill with an inert absorbent material.[2][4][5]
- Collect and Dispose: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[2][4][5][8]

- Decontaminate: Clean the spill area with plenty of water or decontaminate surfaces by scrubbing with alcohol.^{[2][4][5]} Collect the decontamination materials for hazardous waste disposal.^{[8][9]}
- Report: Report the incident to the appropriate safety officer or supervisor.^[8]

Below is a workflow diagram for handling a **Vanillyl Butyl Ether** spill.

Vanillyl Butyl Ether Spill Response Workflow

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